

2-Cycloocten-1-one structure and properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Cycloocten-1-one

CAS No.: 1728-25-2

Cat. No.: S678875

Get Quote

Molecular Structure & Basic Properties

The following table summarizes the fundamental identifiers and properties of **2-Cycloocten-1-one**. [1] [2]

Property	Value / Description
Chemical Name	2-Cycloocten-1-one [1]
CAS Registry Number	23202-10-0; 1728-25-2 (synonym) [1] [2]
Molecular Formula	C ₈ H ₁₂ O [1] [2]
Molecular Weight	124.18 g/mol [1] [2]
IUPAC Standard InChI	InChI=1S/C8H12O/c9-8-6-4-2-1-3-5-7-8/h4,6H,1-3,5,7H2/b6-4- [2]
IUPAC Standard InChIKey	NSHQAIKRVDXIMX-XQRVVYSFSA-N [2]
Synonym	(2Z)-cyclooct-2-en-1-one; Cyclooctenone [1]
Canonical SMILES	C1CCC=CC(=O)CC1 [1]
Isomeric SMILES	C1CC/C=C\C(=O)CC1 [1]

Property	Value / Description
Boiling Point	195 - 197 °C [1]
Hydrogen Bond Donor Count	0 [1]
Hydrogen Bond Acceptor Count	1 [1]
Rotatable Bond Count	0 [1]
Exact Mass	124.088815002 [1]
Topological Polar Surface Area (PSA)	17.07000 Å ² [1]
LogP	2.08 (XLogP3: 2) [1]
Complexity	125 [1]

Experimental Protocols & Catalytic Applications

2-Cycloocten-1-one is not only a product but also a participant and indicator in various chemical reactions, especially in catalytic oxidation studies. [1] [3]

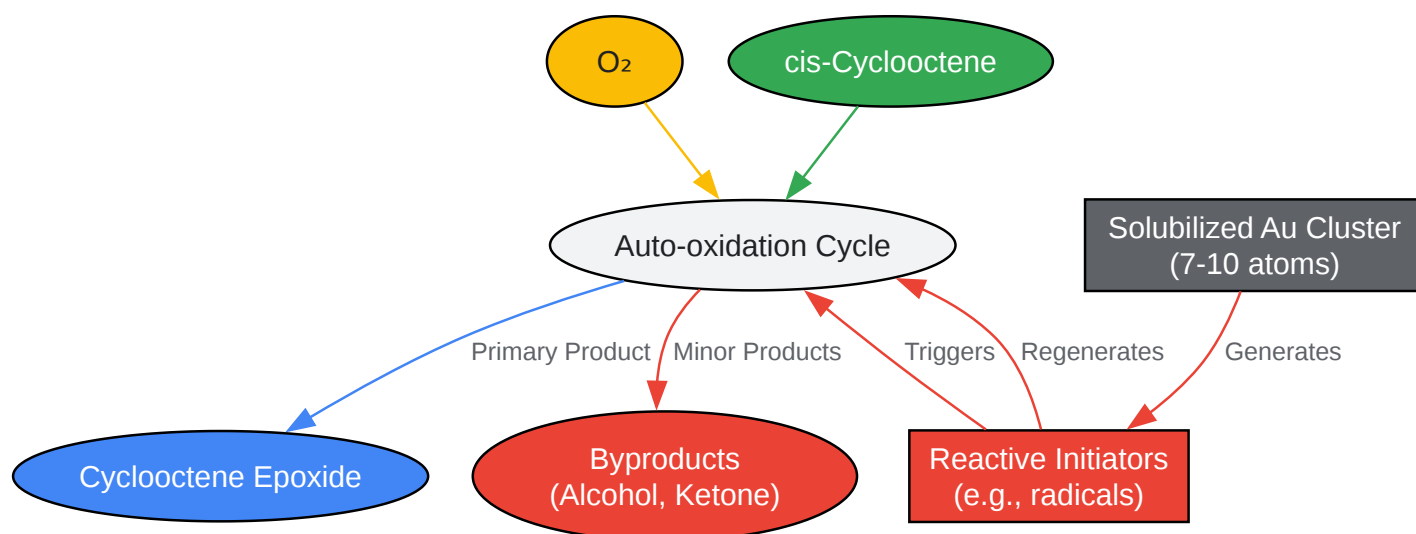
Selective Epoxidation of cis-Cyclooctene

A significant application of cis-cyclooctene, a closely related compound, is its selective epoxidation to form **cyclooctene epoxide**. This reaction is efficiently catalyzed by solubilized gold (Au) atom clusters under mild conditions using molecular oxygen (O₂). [3]

- **Catalyst System:** Solubilized Au clusters (7-8 atoms) are formed in situ from various Au sources (e.g., Au/SiO₂, AuCl, AuCl₃) and stabilized by ligands derived from oxidized hydrocarbon products. [3]
- **Reaction Role:** These Au clusters generate initiators and propagators to trigger the onset of an auto-oxidation reaction with a high apparent turnover frequency (**440 s⁻¹**). [3]

- **Key Findings:** The catalytic activity is linked to the solubilized Au clusters, not the initial solid Au material. The reaction proceeds even after hot filtration to remove solid catalysts, and the filtrate remains active without an induction period. [3]
- **Reaction Profile:** Typically involves an induction period (~2 hours for some catalysts) followed by a rapid auto-oxidation phase, achieving high epoxide selectivity ($\geq 80\%$ at 50% conversion). [3]

The following diagram illustrates the role of gold clusters in the catalytic cycle for the epoxidation of cyclooctene.



[Click to download full resolution via product page](#)

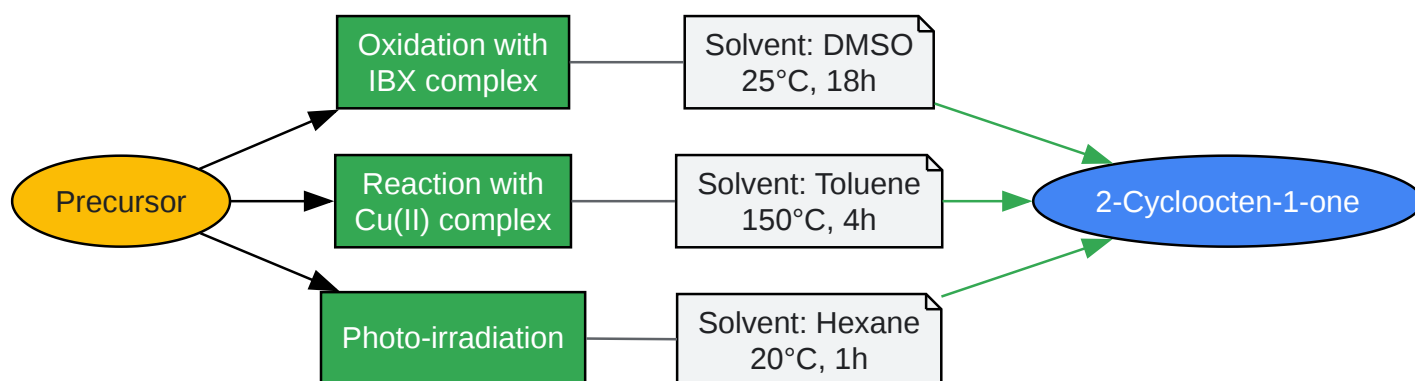
Diagram of the Au cluster-catalyzed epoxidation mechanism, showing the initiation and auto-oxidation cycle.

Synthesis Guidance for 2-Cycloocten-1-one

The table below outlines selected synthetic routes from the literature for obtaining **2-Cycloocten-1-one**. [1]

Reagent / Condition	Solvent	Temperature / Time	Notes	Reference
IBX • 4-methoxypyridine-N-oxide complex	Dimethyl sulfoxide (DMSO)	25 °C / 18 hours	Reagents, reaction time, product distribution	[1]
Copper(II) hexafluoro-2,4-pentanedionate	Toluene	150 °C / 4 hours		[1]
(Photo-irradiation)	Hexane	20 °C / 1 hour	Reaction requires irradiation	[1]

The workflow for synthesizing **2-Cycloocten-1-one**, based on the provided literature, can be visualized as follows.



[Click to download full resolution via product page](#)

Workflow of synthesis routes for **2-Cycloocten-1-one** from literature guidance.

Key Experimental Considerations

- **Purity and Stabilizers:** Commercial cyclic alkenes may contain stabilizers that need removal (e.g., by distillation or KOH treatment) for oxidation reactions to proceed effectively. [3]
- **Catalyst Stability:** The active catalytic species (e.g., Au clusters) can be stable for weeks when stored in the dark, allowing reaction filtrates to be used for initiating fresh batches. [3]

- **Product Distribution:** In the epoxidation of cis-cyclooctene, the main product is the epoxide, with minor amounts of 2-cycloocten-1-ol, **2-cycloocten-1-one**, and 1,2-cyclooctanediol. [3] The presence of **2-Cycloocten-1-one** as a byproduct confirms its relevance in the reaction network.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 2 - Cycloocten - 1 | lookchem one [lookchem.com]
2. - 2 - Cycloocten - 1 one [webbook.nist.gov]
3. Stable and solubilized active Au atom... | Nature Communications [nature.com]

To cite this document: Smolecule. [2-Cycloocten-1-one structure and properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b678875#2-cycloocten-1-one-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com